

Experimental Protocol for Foramsulfuron Residue Analysis

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Compound Focus: Foramsulfuron

CAS No.: 173159-57-4

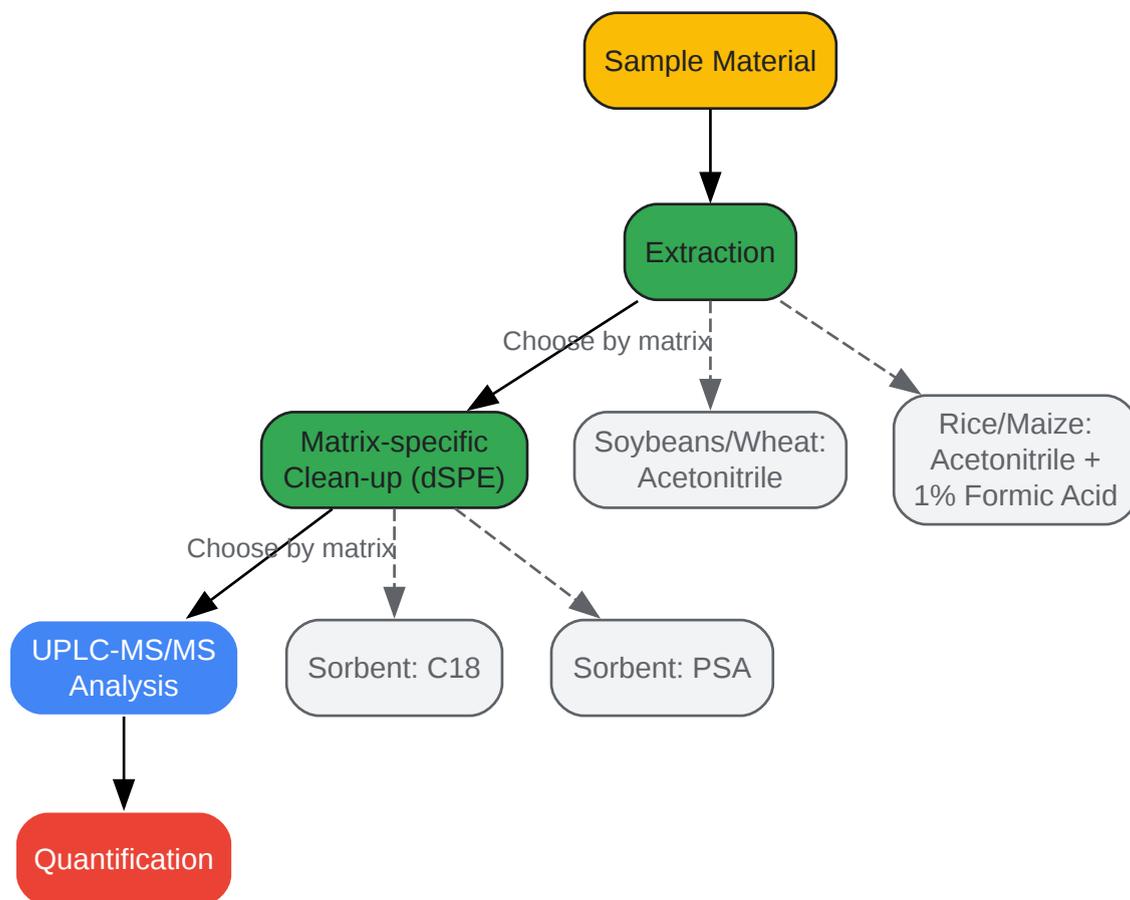
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This method uses a technique called **QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, and Safe) for sample preparation, followed by **Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)** for analysis [1].

- **Sample Preparation (QuEChERS):** The specific procedures for extraction and clean-up differ depending on the grain matrix [1].
 - **Soybeans and Wheat:** Acetonitrile is used as the extractant, and **Octadecylsilane (C18)** is used as a sorbent in the dispersive solid-phase extraction (dSPE) clean-up step.
 - **Rice and Maize:** An acetonitrile solution containing **1% formic acid** is used as the extractant, and **Primary Secondary Amine (PSA)** is used as the sorbent for clean-up.
- **Instrumental Analysis (UPLC-MS/MS):** The separation and detection of the compounds are achieved in a very short runtime of **under 5.0 minutes** [1].

The workflow of this method is illustrated below.



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Key Performance Data of the Analytical Method

The following table summarizes the validation parameters of the UPLC-MS/MS method for **foramsulfuron** as reported in the study [1].

Validation Parameter	Result / Value
Analytical Technique	UPLC-MS/MS
Limit of Quantification (LOQ)	0.005 mg kg ⁻¹
Linearity (R ²)	> 0.9990
Average Recovery (%)	75.16 - 106.45

Validation Parameter	Result / Value
Inter-day Precision (RSD%)	4.08 - 15.95

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References

1. Simultaneous Determination of Foramsulfuron and Orthosulfamuron... [link.springer.com]

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